

A Comprehensive Technical Guide to the Safety of 4-Nitrobenzaldehyde-d5

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d5

Cat. No.: B15143856

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Disclaimer: The following safety data pertains to the non-deuterated compound, 4-Nitrobenzaldehyde (CAS 555-16-8). No specific Safety Data Sheet (SDS) for its deuterated isotopologue, **4-Nitrobenzaldehyde-d5**, was located. The toxicological and physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. Therefore, the following information should be considered a close and relevant guide for handling **4-Nitrobenzaldehyde-d5**. However, it is imperative to consult the specific SDS provided by the supplier for the deuterated compound when available.

This guide is intended for researchers, scientists, and professionals in drug development, providing in-depth safety information, handling procedures, and emergency protocols for 4-Nitrobenzaldehyde.

Chemical Identification and GHS Classification

4-Nitrobenzaldehyde is a yellow crystalline powder used as an intermediate in the synthesis of pharmaceuticals, dyes, and other organic compounds.^{[1][2]} It is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[5][6][7][8]
Skin Sensitisation	1, 1A	H317: May cause an allergic skin reaction[4][5][6][7][8]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[4][9]
Suspected of Causing Cancer	2	H351: Suspected of causing cancer[9]
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects[7][8][9]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of 4-Nitrobenzaldehyde

Property	Value
Molecular Formula	C ₇ H ₅ NO ₃ [10] [11]
Molecular Weight	151.12 g/mol [3] [8]
Appearance	Yellow crystalline powder [1] [10] [12]
Melting Point	103-106 °C [2] [11] [13]
Boiling Point	~300 °C [13]
Density	~1.5 g/cm ³ [11] [13]
Vapor Pressure	0.00354 mmHg [3]
Water Solubility	2.34 g/L [10]
Solubility	Soluble in ethanol, benzene, and glacial acetic acid [1] [12]
Odor	Odorless [11]

Toxicological Data

Toxicological data provides critical information on the potential health effects of exposure. The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.

Table 3: Acute Toxicity Data for 4-Nitrobenzaldehyde

Test	Species	Route	Value	Remarks
LD50	Rat	Oral	4700 mg/kg[6][9][11][12]	Behavioral effects such as somnolence and cyanosis were observed.[6]
LD50	Rat	Dermal	16000 mg/kg[6][9][11]	Behavioral effects such as somnolence and cyanosis were observed.[6]
LD50	Rat	Intraperitoneal	545 mg/kg[12]	

Health Effects Summary:

- Skin: Causes skin irritation and may lead to an allergic skin reaction or sensitization upon contact.[7][9][12]
- Eyes: Causes serious eye irritation.[6][7][9]
- Inhalation: Dust may cause respiratory irritation.[9][12]
- Ingestion: Harmful if swallowed.[9][12] Accidental ingestion may cause serious health damage.[12] The substance can bind to hemoglobin, inhibiting oxygen uptake and leading to methemoglobinemia, a form of oxygen starvation.[12]
- Chronic Exposure: Suspected of causing cancer.[9] Long-term exposure is not expected to produce other chronic adverse health effects, though exposure should always be minimized.[9]

Experimental Protocols

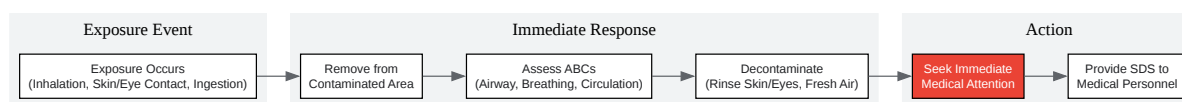
The provided Safety Data Sheets cite toxicological data, such as LD50 values, from established sources like the Registry of Toxic Effects of Chemical Substances (RTECS).[9][12] However, these documents do not contain detailed experimental methodologies for how these

values were determined. The available information, summarized in Table 3, specifies the test type (LD50), the species used (rat), the route of administration (oral, dermal, intraperitoneal), and the resulting value. The protocols would have followed standardized guidelines for acute toxicity testing prevalent at the time of the study, which typically involve administering escalating doses of the substance to test animals and observing morbidity and mortality over a set period.

First Aid and Emergency Response

Immediate and appropriate first aid is critical in the event of an exposure.

- General Advice: Consult a physician and show them the safety data sheet.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration and seek medical attention.[6][7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[6][7] Contaminated clothing should be removed and washed before reuse.[7]
- Eye Contact: Rinse cautiously with water for several minutes.[6][7] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[4][6]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]



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Caption: General workflow for first aid response following an exposure event.

Safe Handling, Storage, and Personal Protection

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling:

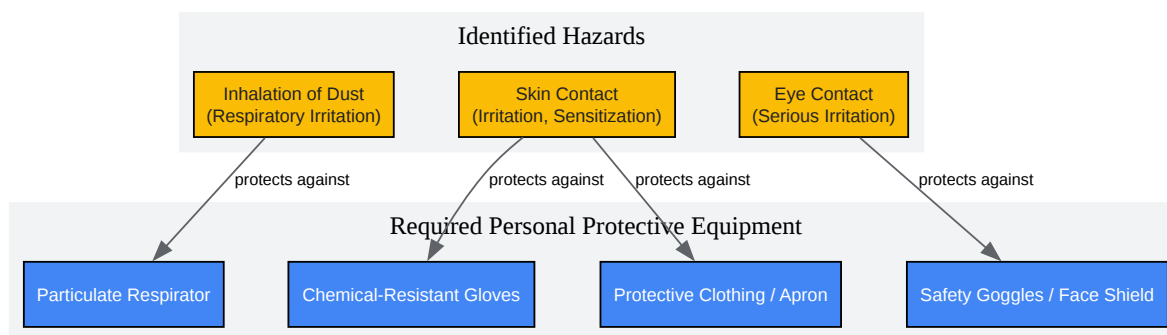
- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[10\]](#)[\[14\]](#)
- Avoid dust formation and inhalation.[\[4\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[14\]](#)
- Wear appropriate personal protective equipment (PPE).[\[6\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in work areas.[\[9\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[9\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[9\]](#)[\[10\]](#)
- Keep containers tightly sealed to prevent exposure to air and moisture.[\[9\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[12\]](#)[\[14\]](#)
- Protect containers from physical damage.[\[9\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[8\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.[\[8\]](#)[\[12\]](#)



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Caption: Logic for selecting PPE based on identified chemical hazards.

Accidental Release and Fire-Fighting Measures

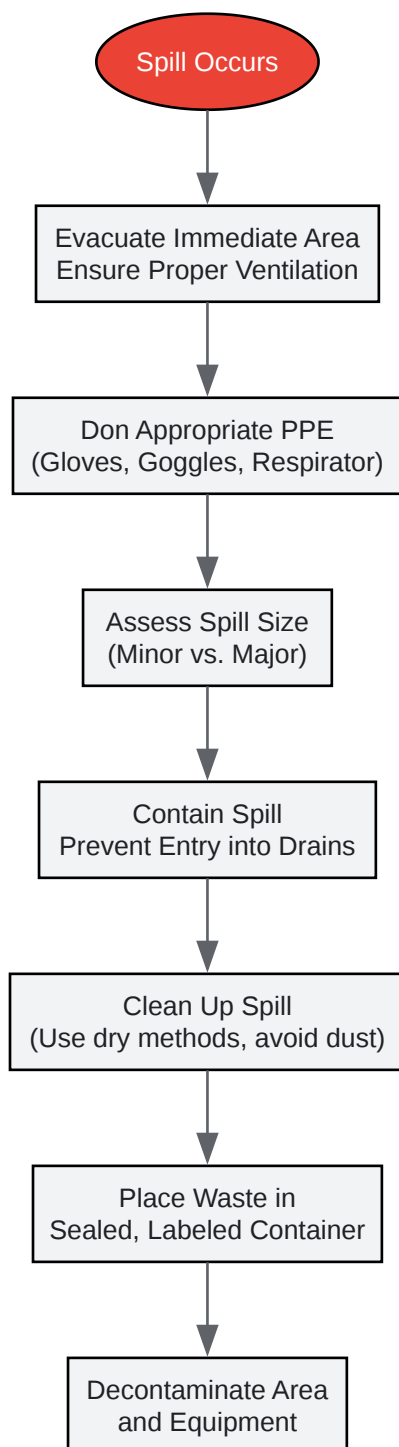
Accidental Release:

- **Minor Spills:** Clean up spills immediately.[9] Use dry clean-up procedures and avoid generating dust.[9][12] Vacuum or sweep up the material and place it in a sealed, labeled container for disposal.[9][12]
- **Major Spills:** Evacuate the area and move upwind.[9] Alert emergency services.[9] Prevent the spillage from entering drains or waterways.[9] Wear full protective equipment, including a dust respirator, during cleanup.[9]

Fire-Fighting:

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- **Specific Hazards:** The substance is not combustible but containers may burn.[9] Combustion may produce hazardous fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[12]

- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]



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Caption: Step-by-step workflow for responding to an accidental spill.

Ecological Information

4-Nitrobenzaldehyde is considered harmful to aquatic life with long-lasting effects.[7][9] Care should be taken to prevent its release into the environment.[9]

Table 4: Ecotoxicity Data for 4-Nitrobenzaldehyde

Endpoint	Test Duration	Species	Value	Source
NOEC(ECx)	0.82h	Algae or other aquatic plants	>=250 mg/L	[9]

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